

# Personal protective equipment for handling 2-Aminoethanesulfonamide hydrochloride

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## Compound of Interest

Compound Name: 2-Aminoethanesulfonamide  
hydrochloride

Cat. No.: B129864

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## Essential Safety and Handling Guide for 2-Aminoethanesulfonamide Hydrochloride

This guide provides immediate and essential safety and logistical information for the handling and disposal of **2-Aminoethanesulfonamide hydrochloride** (CAS RN: 89756-60-5). All personnel should familiarize themselves with this information before working with this substance to ensure a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Aminoethanesulfonamide hydrochloride** is classified as a hazardous substance. It is crucial to use appropriate personal protective equipment (PPE) to minimize exposure and ensure personal safety.

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Signal Word: Warning[1]

A summary of required and recommended PPE is provided in the table below.

Protection Type	Required PPE	Specifications
Eye/Face Protection	Safety glasses with side-shields or goggles.	Must comply with EN166 (EU) or NIOSH (US) standards.
Skin Protection	Chemical-resistant gloves (e.g., Solvex, neoprene, viton, butyl, buna, natural latex).	Gloves must be inspected prior to use.[2]
Protective clothing (e.g., lab coat).	To prevent skin contact.	
Respiratory Protection	NIOSH-approved respirator.	Required when handling large quantities or in poorly ventilated areas.

## Physical and Chemical Properties

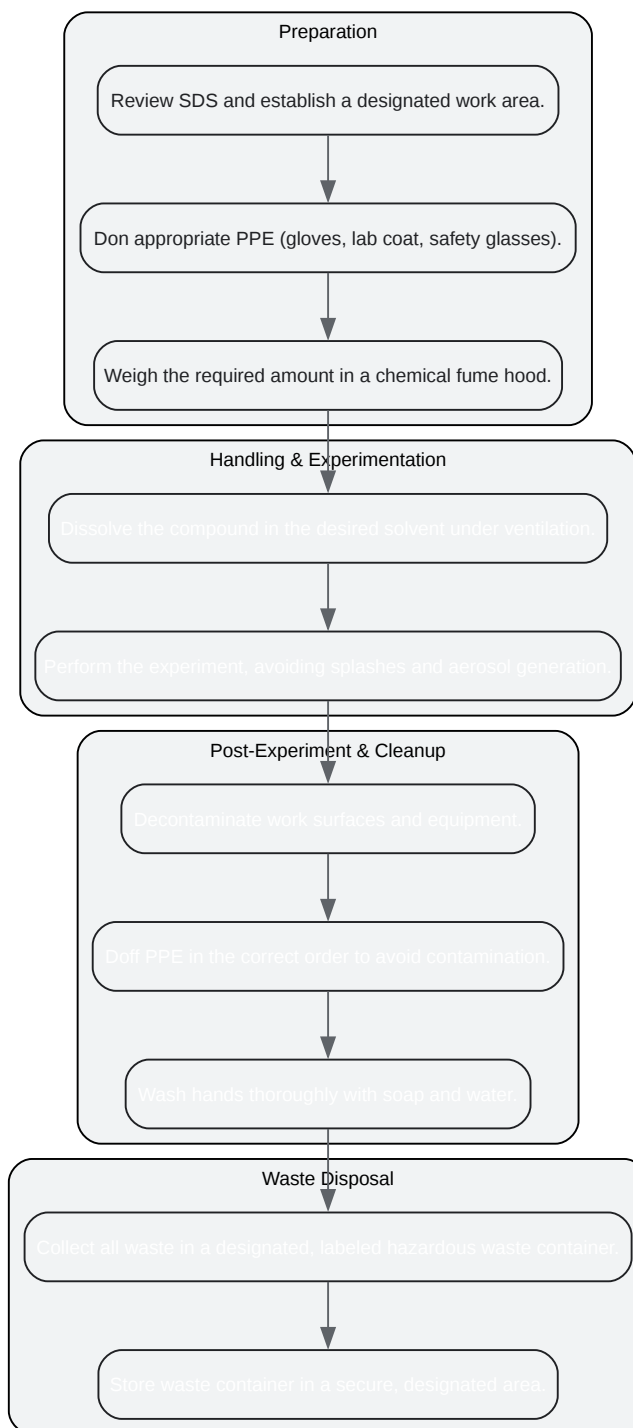
Understanding the physical and chemical properties of a substance is vital for its safe handling and storage.

Property	Value
Molecular Formula	C <sub>2</sub> H <sub>9</sub> ClN <sub>2</sub> O <sub>2</sub> S
Molecular Weight	160.62 g/mol [3]
Physical State	Solid[1]
Purity	98% (HPLC)[1]

## Operational Plan: Safe Handling Workflow

A systematic approach to handling **2-Aminoethanesulfonamide hydrochloride** is essential to minimize risks. The following workflow outlines the key steps from preparation to disposal.

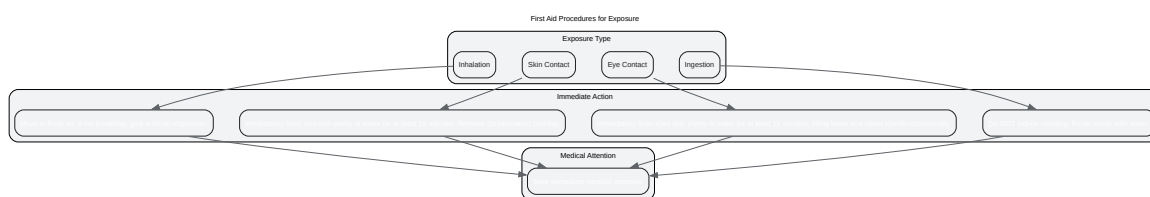
## Safe Handling Workflow for 2-Aminoethanesulfonamide Hydrochloride

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Caption: Safe Handling Workflow Diagram.

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial. The following diagram outlines the necessary steps for different types of exposure.<sup>[1]</sup>



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Caption: First Aid Procedures Diagram.

## Disposal Plan

Proper disposal of **2-Aminoethanesulfonamide hydrochloride** and its containers is imperative to prevent environmental contamination and ensure regulatory compliance.

Waste Generation and Collection:

- All solid waste (e.g., contaminated gloves, weigh boats, paper towels) and unused product should be collected in a clearly labeled hazardous waste container.

- Solutions containing the compound should also be collected in a designated hazardous waste container. Do not dispose of them down the drain.[1]

#### Container Disposal:

- Empty containers should be triple-rinsed with a suitable solvent.
- The rinsate must be collected and disposed of as hazardous waste.[4]
- After thorough rinsing, the container can be disposed of as non-hazardous waste, in accordance with institutional policies. Do not reuse empty containers.[1]

#### Regulatory Compliance:

- All waste disposal must adhere to local, state, and federal regulations.[1] Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

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